

"Methyl 3-(4-formylphenyl)acrylate" molecular weight and formula

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Compound of Interest

Compound Name: **Methyl 3-(4-formylphenyl)acrylate**

Cat. No.: **B024990**

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In-Depth Technical Guide: Methyl 3-(4-formylphenyl)acrylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **Methyl 3-(4-formylphenyl)acrylate**, a key intermediate in various synthetic applications.

Core Physicochemical Data

The fundamental molecular properties of **Methyl 3-(4-formylphenyl)acrylate** are summarized below, providing a cornerstone for its application in research and development.

Property	Value
Molecular Formula	C ₁₁ H ₁₀ O ₃ [1] [2] [3]
Molecular Weight	190.20 g/mol [1] [2]
Appearance	Faint yellow powder [1]
Purity	95% [1] [2] [3]
CAS Number	58045-41-3 [1]

Experimental Protocols

Determination of Molecular Weight and Formula:

The molecular weight and formula of **Methyl 3-(4-formylphenyl)acrylate** are determined through a combination of mass spectrometry and elemental analysis.

- Mass Spectrometry:
 - A high-resolution mass spectrometer is utilized to determine the accurate mass of the molecular ion.
 - The resulting mass-to-charge ratio is used to deduce the elemental composition, which in turn confirms the molecular formula.
- Elemental Analysis:
 - Combustion analysis is performed to ascertain the percentage composition of carbon, hydrogen, and oxygen.
 - These experimental percentages are compared with the theoretical percentages calculated from the proposed molecular formula to validate its accuracy.

Logical Relationships

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its calculated molecular weight.

Methyl 3-(4-formylphenyl)acrylate

has

Molecular Formula
 $C_{11}H_{10}O_3$

results in

Molecular Weight
190.20 g/mol

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Caption: Relationship between compound name, formula, and molecular weight.

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References

- 1. Methyl 3-(4-formylphenyl)acrylate | CymitQuimica [cymitquimica.com]
- 2. Methyl 3-(4-formylphenyl)acrylate , 95% , 7560-50-1 - CookeChem [cookechem.com]
- 3. Page loading... [guidechem.com]
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